

4-Iodobutan-2-ol: An In-Depth Technical Safety Guide

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Compound of Interest

Compound Name: 4-Iodobutan-2-ol

Cat. No.: B14737326

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **4-Iodobutan-2-ol** (CAS No. 6089-15-2). Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific isomer, this document synthesizes information from available chemical databases and provides data for structurally similar compounds to infer potential hazards. All information should be used as a guide for risk assessment and in conjunction with established laboratory safety protocols.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **4-Iodobutan-2-ol**. This data is essential for understanding the substance's behavior under various experimental conditions.

Property	Value	Source
Molecular Formula	C ₄ H ₉ IO	[1]
Molecular Weight	200.02 g/mol	[1]
CAS Number	6089-15-2	[1]
IUPAC Name	4-iodobutan-2-ol	[1]
Synonyms	4-Iodo-2-butanol	[2]
XLogP3	1.4	[1]
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	2	
Exact Mass	199.96981 Da	[1]
Monoisotopic Mass	199.96981 Da	[1]
Topological Polar Surface Area	20.2 Å ²	[1]
Heavy Atom Count	6	
Complexity	30.7	

Hazard Identification and Classification

A specific Globally Harmonized System (GHS) classification for **4-iodobutan-2-ol** is not readily available in the reviewed sources. However, to provide an indication of potential hazards, the GHS classification for the closely related isomer, 1-iodobutan-2-ol, is presented below.[3] It is crucial to note that this information is for a different chemical entity and should be used for guidance purposes only.

GHS Classification for 1-iodobutan-2-ol (CAS No. 124780-92-3)[3]

Hazard Class	Category
Flammable Liquids	4
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3

Hazard Statements (H-Statements) for 1-Iodobutan-2-ol:[3]

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements) for 1-Iodobutan-2-ol:[3]

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.
No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301 + P317: IF SWALLOWED: Get medical help.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P319: Get medical help if you feel unwell.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P330: Rinse mouth.
- P332 + P317: If skin irritation occurs: Get medical help.
- P337 + P317: If eye irritation persists: Get medical help.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: General Safe Handling Procedures

While specific experimental protocols for the safety assessment of **4-Iodobutan-2-ol** are not available, the following general procedures should be adopted when handling this and other halogenated organic compounds.

3.1. Risk Assessment: Before any experiment, a thorough risk assessment should be conducted. This involves evaluating the potential hazards of **4-Iodobutan-2-ol**, considering the quantities being used, the experimental conditions (e.g., temperature, pressure), and the potential for reaction with other substances.

3.2. Engineering Controls: All work with **4-Iodobutan-2-ol** should be performed in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.

3.3. Personal Protective Equipment (PPE): The following PPE is mandatory when handling **4-Iodobutan-2-ol**:

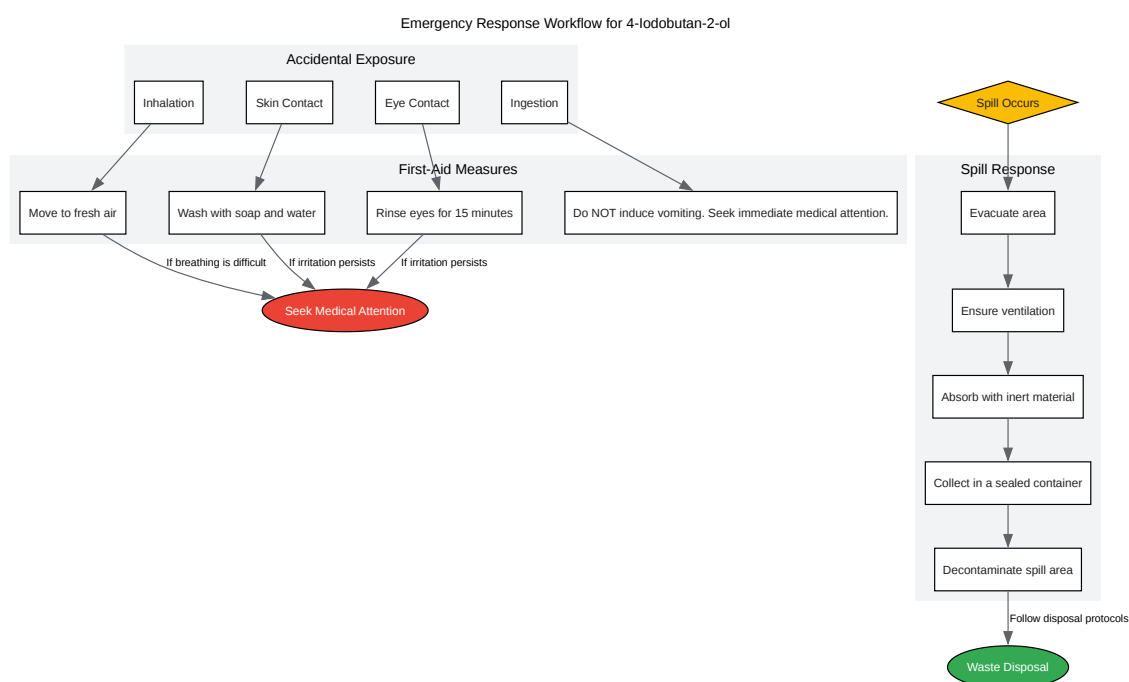
- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat and closed-toe shoes are required. For larger quantities or in case of a spill, additional protective clothing may be necessary.

3.4. Handling and Storage:

- Avoid contact with skin and eyes.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

The following diagram illustrates a logical workflow for responding to an accidental exposure or spill involving **4-Iodobutan-2-ol**.



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Caption: Emergency response workflow for **4-Iodobutan-2-ol**.

Toxicological Information

There is no specific toxicological data (e.g., LD50, LC50) available for **4-iodobutan-2-ol** in the provided search results. Based on the hazard assessment of the isomer 1-iodobutan-2-ol, the substance may be harmful if swallowed and may cause skin, eye, and respiratory irritation.[3] Chronic exposure effects have not been determined.

Fire-Fighting Measures

Based on the data for 1-iodobutan-2-ol, **4-iodobutan-2-ol** is expected to be a combustible liquid.[3]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustion may produce hazardous decomposition products such as carbon oxides and hydrogen iodide.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Disposal of **4-iodobutan-2-ol** and its containers should be in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service to ensure proper disposal.

Disclaimer: This document is intended for informational purposes only and is based on the limited data available for **4-iodobutan-2-ol** and its isomers. It is not a substitute for a formal Safety Data Sheet. All laboratory personnel should be trained in safe handling procedures and should consult with their institution's environmental health and safety department for specific guidance.

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